

Introduction: Bridging Amino Acids and Phosphonates

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Compound of Interest

Compound Name: 10-Aminodecylphosphonic acid

CAS No.: 859458-82-5

Cat. No.: B1524031

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Aminophosphonic acids represent a fascinating and highly versatile class of organophosphorus compounds. Structurally, they are analogues of natural α -amino acids, where a tetrahedral phosphonic acid group $[-P(O)(OH)_2]$ replaces the planar carboxylic acid group $[-COOH]$.^{[1][2]} This fundamental substitution imparts unique physicochemical and biological properties. The tetrahedral geometry of the phosphonic acid moiety is known to mimic the high-energy transition state of peptide bond hydrolysis, making these compounds potent inhibitors of various enzymes, particularly proteases.^[2]

The applications of aminophosphonic acids are extensive and diverse, ranging from agrochemicals and neuroactive agents to antithrombotic and antiviral drugs.^{[2][3][4][5]} **10-Aminodecylphosphonic acid** is a member of the ω -aminoalkylphosphonic acid family, characterized by a long, ten-carbon aliphatic chain separating the terminal amino and phosphonic acid functional groups. This bifunctional nature, combined with the long hydrophobic spacer, makes it a molecule of significant interest for applications in materials science, surface chemistry, and as a linker in drug delivery systems.

This guide provides a comprehensive technical overview of the core chemical properties of **10-Aminodecylphosphonic acid**, synthesizing data to offer field-proven insights for researchers

and developers.

Molecular Identity and Physicochemical Characteristics

10-Aminodecylphosphonic acid is a bifunctional molecule featuring a primary amine at one end of a decyl chain and a phosphonic acid at the other. This structure dictates its behavior as a zwitterionic compound with a capacity for self-assembly and surface interaction.

Core Identification

The fundamental identifiers for **10-Aminodecylphosphonic acid** are summarized below.

Property	Value	Reference
IUPAC Name	(10-aminodecyl)phosphonic acid	[6]
CAS Number	859458-82-5	[6]
Molecular Formula	C ₁₀ H ₂₄ NO ₃ P	[6]
Molecular Weight	237.28 g/mol	[6]
InChI Key	JXCXYNMSRUFZJX-UHFFFAOYSA-N	[6]
SMILES	C(CCCCCP(=O)(O)O)CCCCN	[6]
Purity	Typically ≥98% (by ³¹ P-NMR)	[6]
Appearance	White to off-white solid	[7]

Chemical Structure

The structure combines a flexible hydrophobic chain with two polar, reactive termini.

Caption: 2D structure of **10-Aminodecylphosphonic acid**.

Spectroscopic and Analytical Profile

Definitive characterization of **10-Aminodecylphosphonic acid** relies on a combination of spectroscopic techniques that probe its unique structural features.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is characterized by a large, broad multiplet between approximately 1.2-1.8 ppm corresponding to the bulk methylene ($-\text{CH}_2-$) protons of the decyl chain. Distinct signals are expected for the protons adjacent to the functional groups: the $-\text{CH}_2-\text{N}$ protons (triplet, ~ 2.7 -3.0 ppm) and the $-\text{CH}_2-\text{P}$ protons (multiplet, ~ 1.6 -1.9 ppm, with coupling to phosphorus).
- ^{13}C NMR: The spectrum will show ten resolved signals for the carbon backbone. The carbons attached to the nitrogen (C10, ~ 40 -45 ppm) and phosphorus (C1, ~ 25 -30 ppm with J-P coupling) will be clearly differentiated from the other aliphatic carbons, which resonate between ~ 22 -35 ppm.[8]
- ^{31}P NMR: This is the most direct method for analyzing the phosphonic acid moiety. A single resonance is expected, typically in the range of 25-35 ppm for ω -aminoalkylphosphonic acids.[9] This technique is routinely used to confirm the identity and assess the purity of the compound.[6]

Mass Spectrometry (MS)

Electrospray ionization (ESI) is the preferred method for this non-volatile, polar molecule.

- Positive Ion Mode: The molecule will readily protonate at the amine to give the $[\text{M}+\text{H}]^+$ ion.
- Negative Ion Mode: The phosphonic acid group easily deprotonates to yield the $[\text{M}-\text{H}]^-$ ion, which is often a strong signal for phosphonic acids.[10][11]
- Fragmentation: Tandem MS (MS/MS) experiments on the $[\text{M}-\text{H}]^-$ ion would likely show characteristic losses of H_2O and the PO_3 group ($m/z = 79$).[11] Fragmentation pathways are often complex but provide definitive structural confirmation.[10]

Infrared (IR) Spectroscopy

The IR spectrum provides a clear fingerprint of the functional groups. Key expected absorption bands include:

- O-H Stretch: A very broad band from 2500-3300 cm^{-1} associated with the hydrogen-bonded P-O-H groups.
- N-H Stretch: Medium bands around 3300-3500 cm^{-1} for the primary amine.
- C-H Stretch: Sharp peaks between 2850-2960 cm^{-1} from the alkyl chain.
- P=O Stretch: A strong, characteristic absorption band in the 1150-1250 cm^{-1} region.
- P-O-H Stretch: Broad absorptions around 950-1050 cm^{-1} .

Reactivity and Physicochemical Behavior

Acidity and Zwitterionic Nature

10-Aminodecylphosphonic acid possesses three ionizable protons: two on the phosphonic acid group and one on the protonated amino group. This results in multiple pKa values and zwitterionic character over a wide pH range.

Ionization Step	Functional Group	Estimated pKa
pKa ₁	$-\text{P}(\text{O})(\text{OH})_2 \rightarrow -\text{P}(\text{O})(\text{OH})\text{O}^-$	~2.0 - 3.0
pKa ₂	$-\text{P}(\text{O})(\text{OH})\text{O}^- \rightarrow -\text{P}(\text{O})(\text{O}^-)_2$	~7.0 - 8.0
pKa ₃	$-\text{NH}_3^+ \rightarrow -\text{NH}_2$	~10.0 - 11.0

(Values are estimated based on typical pKa ranges for alkylphosphonic acids and primary alkylamines)[12][13][14]

The interplay between these groups means the molecule's net charge is highly pH-dependent, a critical factor in applications like surface binding, chelation, and biological interactions.

Solubility and Stability

Due to its long alkyl chain, **10-aminodecylphosphonic acid** has limited solubility in water but may be soluble in methanol or DMSO, particularly with pH adjustment.[15] Like other ω -

aminoalkylphosphonic acids, it is generally stable under standard ambient conditions.[9] However, prolonged exposure to high temperatures in strongly acidic or basic solutions may lead to degradation, potentially through the scission of the C-P bond, a known instability pathway for some aminophosphonates under harsh conditions.[9]

Reactivity of Functional Groups

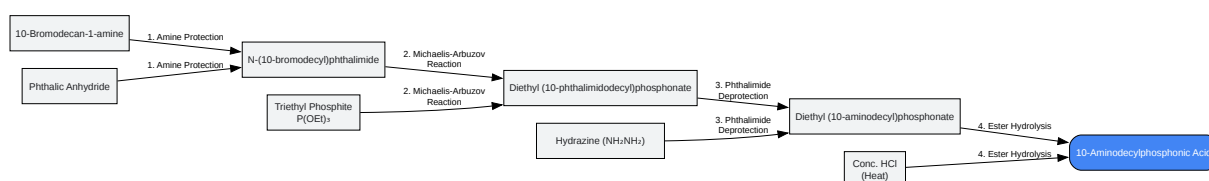
- **Amine Group:** Behaves as a typical primary amine. It can be protonated, serve as a nucleophile, and undergo reactions such as alkylation, acylation, and Schiff base formation.
- **Phosphonic Acid Group:** This group is an excellent metal chelator, capable of forming stable complexes with a variety of metal ions.[5][16] It is also the primary anchor for binding to metal oxide surfaces (e.g., TiO_2 , Al_2O_3 , Fe_3O_4), forming robust self-assembled monolayers (SAMs). The phosphonic acid can also be esterified, though this typically requires harsh conditions.

Synthesis and Experimental Protocols

A definitive, published synthesis for **10-aminodecylphosphonic acid** is not readily available. However, a robust and logical synthetic route can be designed based on well-established organophosphorus chemistry.

Proposed Synthetic Workflow

A common and effective strategy involves a Michaelis-Arbuzov reaction followed by deprotection steps.



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Caption: Proposed synthetic pathway for **10-Aminodecylphosphonic acid**.

Causality Behind Experimental Choices:

- **Amine Protection:** The primary amine is more nucleophilic than the phosphite reagent and would interfere with the subsequent C-P bond formation. Protection, for example as a phthalimide, is essential to direct the reaction to the alkyl bromide.
- **Michaelis-Arbuzov Reaction:** This is a classic and highly reliable method for forming a carbon-phosphorus bond. It involves the reaction of a trialkyl phosphite with an alkyl halide.
- **Deprotection and Hydrolysis:** The phthalimide is typically removed with hydrazine (Ing-Manske procedure). The robust phosphonate esters are then hydrolyzed to the phosphonic acid using concentrated acid (e.g., HCl) and heat. The order of these final two steps can sometimes be reversed.

Experimental Protocol: Purity Assessment by ^{31}P NMR Spectroscopy

This protocol describes a self-validating system for determining the purity of a synthesized or purchased batch of **10-aminodecylphosphonic acid**.

Objective: To confirm the presence of the phosphonic acid moiety and quantify its purity relative to other phosphorus-containing impurities.

Methodology:

- **Sample Preparation:** Accurately weigh approximately 10-20 mg of the **10-aminodecylphosphonic acid** sample into a clean vial.
- **Solvent Selection:** Dissolve the sample in 0.6-0.7 mL of a deuterated solvent. Deuterated methanol (CD_3OD) or deuterium oxide (D_2O) are suitable choices. If using D_2O , slight pH adjustment with a drop of NaOD or DCl may be necessary to achieve full dissolution.

- **Standard Addition (Optional, for Quantification):** For precise quantification, a known amount of an internal phosphorus standard with a distinct chemical shift (e.g., triphenyl phosphate) can be added.
- **Transfer to NMR Tube:** Transfer the clear solution to a 5 mm NMR tube.
- **Instrument Setup:**
 - Insert the sample into the NMR spectrometer.
 - Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
 - Select the ^{31}P nucleus for observation. A proton-decoupled pulse sequence is standard.
- **Data Acquisition:**
 - Set the spectral width to cover the expected range for phosphonates (e.g., -20 to +50 ppm).
 - Set the transmitter offset near the expected resonance (~30 ppm).
 - Use a sufficient relaxation delay (D1) of at least 5 seconds to ensure accurate integration, as relaxation times for ^{31}P can be long.
 - Acquire a sufficient number of scans (e.g., 64-256) to achieve a good signal-to-noise ratio.
- **Data Processing and Analysis:**
 - Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID).
 - Reference the spectrum externally to 85% H_3PO_4 at 0 ppm.
 - Integrate the area of the main product peak and any impurity peaks.
 - Calculate the purity by dividing the integral of the product peak by the sum of all phosphorus-containing peak integrals.

Applications and Fields of Interest

The unique bifunctional structure of **10-aminodecylphosphonic acid** makes it a valuable tool in several advanced research areas.

- **Surface Modification & Self-Assembled Monolayers (SAMs):** The phosphonic acid headgroup provides a strong, stable anchor to various metal oxide surfaces. The long decyl chain can form a well-ordered, hydrophobic monolayer, while the terminal amine group presents a reactive handle for the subsequent covalent attachment of biomolecules, polymers, or nanoparticles.
- **Corrosion Inhibition:** Similar to other long-chain phosphonic acids, it has the potential to form a protective, passivating layer on metal surfaces, serving as an effective corrosion inhibitor. [\[5\]](#)[\[15\]](#)
- **Bioconjugation and Drug Delivery:** The molecule can act as a versatile linker. The phosphonic acid can be anchored to an inorganic nanoparticle (e.g., iron oxide), and a therapeutic agent or targeting ligand can be attached to the terminal amine, creating a targeted drug delivery system.
- **Materials Science:** It can be used as a building block in the synthesis of novel hybrid organic-inorganic materials and metal-organic frameworks (MOFs), where the phosphonate and amine groups can coordinate with metal centers.[\[5\]](#)

Safety and Handling

While a specific safety data sheet (SDS) for **10-aminodecylphosphonic acid** is not widely available, data from analogous compounds like 1-decylphosphonic acid and (aminomethyl)phosphonic acid suggest the following precautions.[\[7\]](#)[\[17\]](#)

- **Hazards:** The compound should be treated as a corrosive substance. It may cause severe skin burns and eye damage upon contact.[\[7\]](#)[\[17\]](#)[\[18\]](#) Inhalation of dust may cause respiratory irritation.
- **Personal Protective Equipment (PPE):** Always handle in a well-ventilated area or chemical fume hood. Wear appropriate PPE, including chemical safety goggles, a face shield, nitrile gloves, and a lab coat.[\[18\]](#)

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from strong oxidizing agents and strong bases.[\[17\]](#)[\[18\]](#)
- First Aid: In case of skin or eye contact, rinse immediately and thoroughly with water for at least 15 minutes and seek immediate medical attention.[\[18\]](#) If ingested, do not induce vomiting and seek immediate medical attention.[\[17\]](#)[\[18\]](#)

Conclusion

10-Aminodecylphosphonic acid is a highly functionalized molecule whose chemical properties are dictated by the interplay of its phosphonic acid head, primary amine tail, and the long hydrophobic alkyl chain that separates them. Its zwitterionic nature, strong surface-binding capabilities, and reactive amine handle make it an exceptionally useful research chemical.[\[6\]](#) For scientists in materials science, nanotechnology, and drug development, it offers a robust platform for creating functionalized surfaces, linking disparate chemical entities, and designing novel hybrid materials. A thorough understanding of its spectroscopic signature, reactivity, and handling requirements is paramount to leveraging its full potential.

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